

# Safe Disposal of Lys(CO-C3-p-I-Ph)-OMe: A Procedural Guide

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## Compound of Interest

Compound Name: Lys(CO-C3-p-I-Ph)-OMe

Cat. No.: B12386491

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This document provides essential safety and logistical information for the proper disposal of **Lys(CO-C3-p-I-Ph)-OMe**, a pharmacokinetic modifier used in research. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following procedures are based on general guidelines for the handling and disposal of iodinated organic compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, regional, and national regulations for hazardous waste disposal.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure you are equipped with the appropriate Personal Protective Equipment (PPE). Iodinated organic compounds can be irritating to the skin, eyes, and respiratory tract.

Table 1: Personal Protective Equipment (PPE) for Handling **Lys(CO-C3-p-I-Ph)-OMe** Waste

PPE Category	Specification
Hand Protection	Neoprene or nitrile rubber gloves.
Eye Protection	Chemical safety goggles. Contact lenses should not be worn.
Skin and Body	A flame-retardant lab coat is recommended. Wear closed-toe shoes.
Respiratory	Handle in a well-ventilated area, preferably within a chemical fume hood.

## Waste Segregation and Storage

Proper segregation of halogenated waste is crucial for both safety and cost-effective disposal.  
[\[1\]](#)

- Do not mix with non-halogenated organic waste.[\[1\]](#)
- Do not dispose of down the drain. This compound may be harmful to aquatic life.[\[1\]](#)
- Collect waste **Lys(CO-C3-p-I-Ph)-OMe** in a designated, properly labeled, and sealed container.[\[1\]](#)[\[2\]](#)
- The container should be stored in a cool, dry, well-ventilated area away from heat, sparks, or open flames.[\[1\]](#)
- Store in a secondary containment tray.

## Spill Procedures

In the event of a spill, follow these procedures:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate personnel from the immediate vicinity.
- Ventilate: Ensure the area is well-ventilated.

- Containment: For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or earth. Do not use combustible materials like paper towels.
- Cleanup: Wearing full PPE, carefully scoop the absorbent material into a designated hazardous waste container. Clean the spill area with a suitable solvent, and collect the cleaning materials as halogenated waste.
- Reporting: Report the spill to your laboratory supervisor and EHS department.

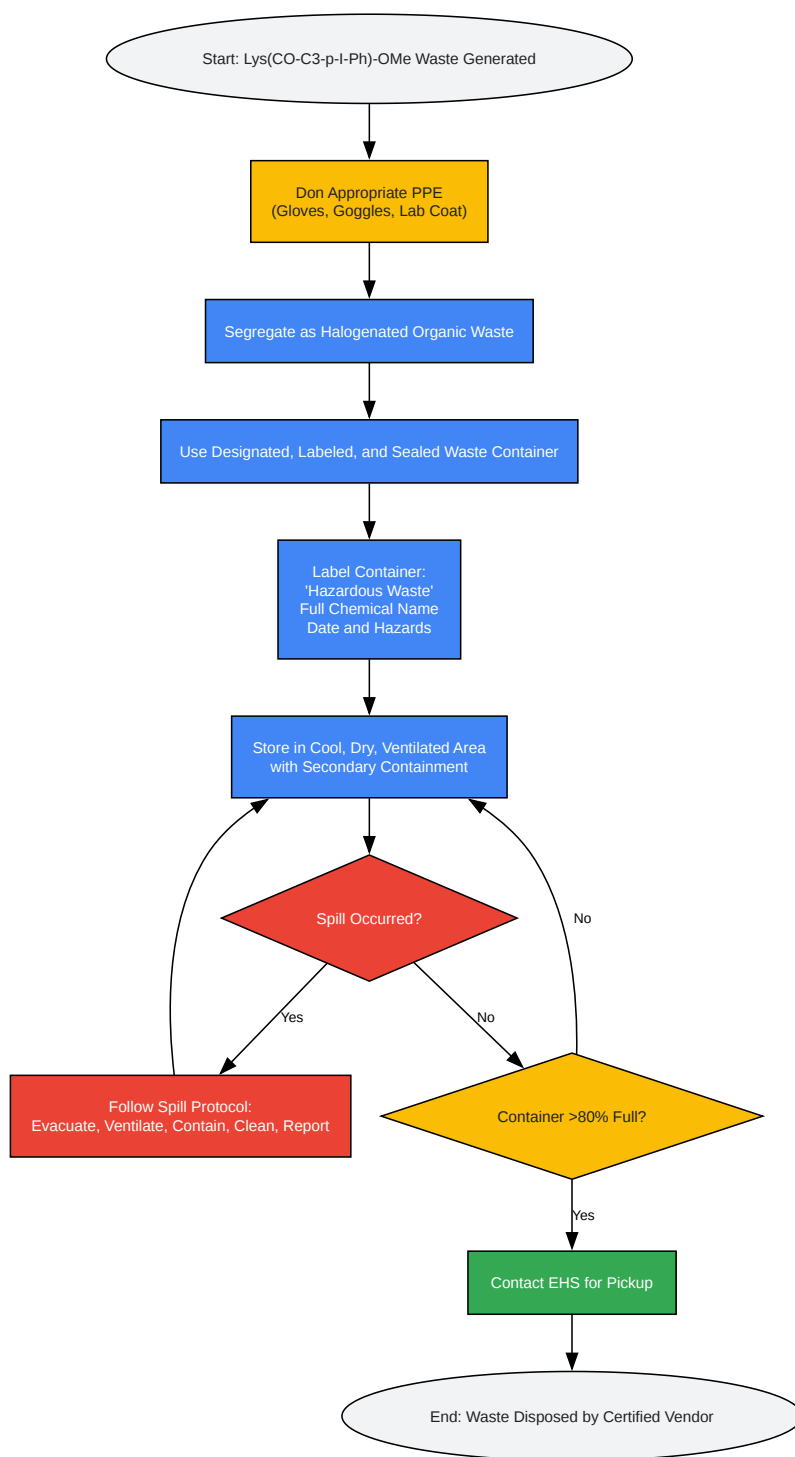
## Step-by-Step Disposal Protocol

- Waste Collection:
  - Designate a specific, compatible waste container for **Lys(CO-C3-p-I-Ph)-OMe** and other iodinated organic waste. The container should be made of a material that will not react with the chemical.
  - Ensure the container is in good condition and has a secure, leak-proof lid.
- Labeling:
  - As soon as the first drop of waste is added, label the container clearly.<sup>[1]</sup> The label should include:
    - The words "Hazardous Waste".<sup>[1]</sup>
    - The full chemical name: "**Lys(CO-C3-p-I-Ph)-OMe**".
    - The approximate quantity of the waste.
    - The date accumulation started.
    - Associated hazards (e.g., "Halogenated Organic Compound," "Irritant," "Environmental Hazard").
- Container Management:
  - Keep the waste container securely closed when not in use.<sup>[1]</sup>

- Do not fill the container to more than 80% capacity to allow for vapor expansion.<sup>[1]</sup>
- Final Disposal:
  - Once the container is ready for disposal, contact your institution's EHS department or a certified hazardous waste disposal service to arrange for pickup.
  - The recommended disposal method for halogenated hydrocarbons is typically through a licensed hazardous waste disposal company, which will likely use high-temperature incineration.<sup>[1]</sup>

## Disposal Workflow

The following diagram outlines the decision-making and procedural flow for the proper disposal of **Lys(CO-C3-p-I-Ph)-OMe**.



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Caption: Workflow for the safe disposal of **Lys(CO-C3-p-I-Ph)-OMe**.

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## References

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